

Preparation of Lavendustin C Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Lavendustin C6

Cat. No.: B1674588

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of Lavendustin C in dimethyl sulfoxide (DMSO). Lavendustin C is a potent tyrosine kinase inhibitor with significant applications in cell signaling research and drug discovery.^{[1][2]} Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data. This guide outlines the necessary materials, step-by-step procedures, and crucial storage conditions to maintain the integrity and activity of Lavendustin C.

Introduction to Lavendustin C

Lavendustin C is a chemical compound known for its inhibitory effects on a range of protein kinases.^[3] It is a derivative of a natural product isolated from *Streptomyces griseolavendus*. Primarily, it is a potent inhibitor of the epidermal growth factor (EGF) receptor-associated tyrosine kinase.^[2] Additionally, it exhibits inhibitory activity against Ca²⁺/calmodulin-dependent kinase II (CaMK II) and the proto-oncogene tyrosine-protein kinase Src (pp60c-src(+)).^[3] This broad-spectrum inhibitory profile makes Lavendustin C a valuable tool for studying signal transduction pathways and for screening potential therapeutic agents.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of Lavendustin C is essential for its proper handling and use in experimental settings.

Property	Value	Source
Molecular Weight	275.26 g/mol	[3][4]
Molecular Formula	C ₁₄ H ₁₃ NO ₅	[4][5]
CAS Number	125697-93-0	[3]
Appearance	Off-white to light yellow or yellow to brown powder/solid	[3][6]
Solubility in DMSO	30 mg/mL to 100 mg/mL (may require sonication)	[1][3]

Experimental Protocol: Preparation of a 10 mM Lavendustin C Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of Lavendustin C in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials and Equipment

- Lavendustin C powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Step-by-Step Procedure

- Equilibration: Allow the vial of Lavendustin C powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a clean, dry microcentrifuge tube or vial on an analytical balance. Carefully weigh out the desired amount of Lavendustin C powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.75 mg of Lavendustin C.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 275.26 \text{ g/mol} = 2.75 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the weighed Lavendustin C powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the tube or vial securely and vortex thoroughly until the powder is completely dissolved. Visual inspection should confirm the absence of any particulate matter. For concentrations approaching the higher end of the solubility limit (e.g., 100 mg/mL), sonication may be necessary to achieve complete dissolution.^[3]
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the name of the compound, concentration, solvent, and date of preparation.

Storage and Stability

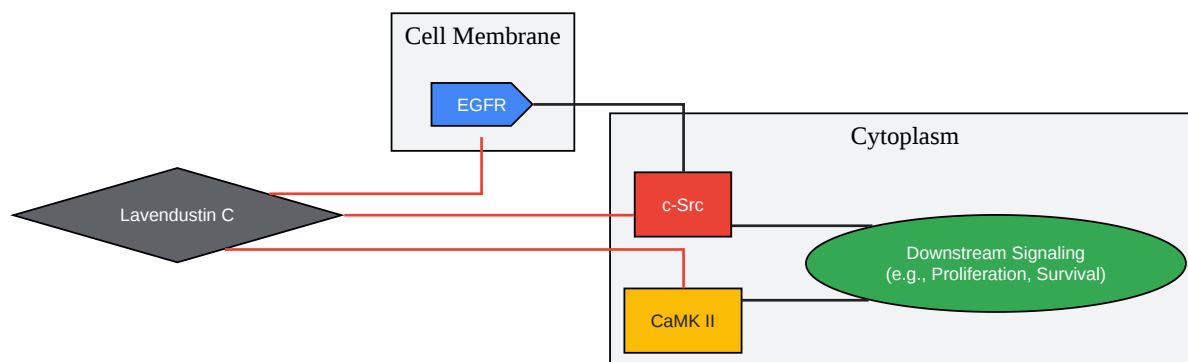
Proper storage is critical to maintain the biological activity of the Lavendustin C stock solution.

Storage Condition	Duration
-20°C	Up to 1 month
-80°C	Up to 6 months

It is advised to prepare fresh solutions for long-term studies to ensure optimal activity. Before use, allow the frozen aliquots to thaw completely at room temperature and ensure that the solution is free of any precipitate.[5]

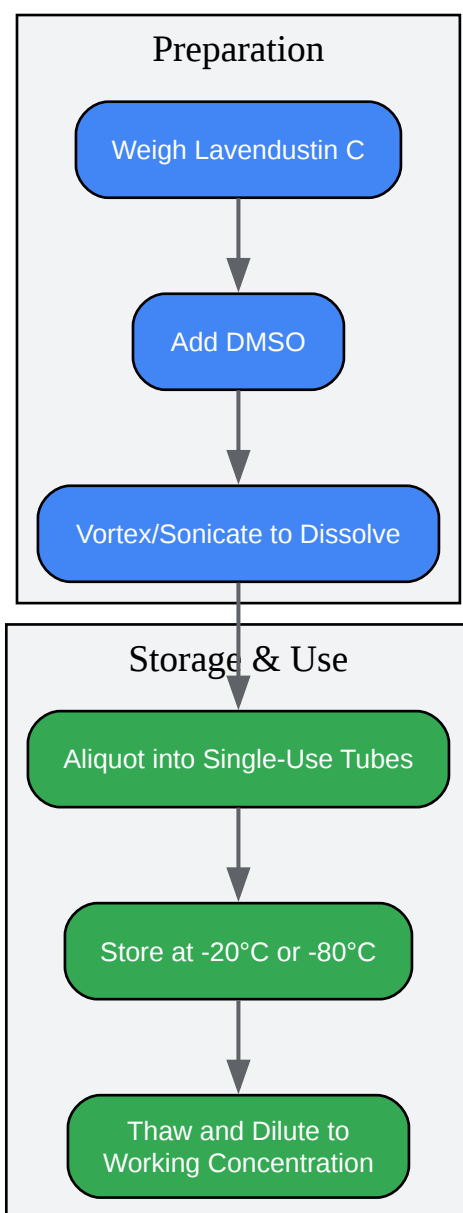
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways inhibited by Lavendustin C and the general workflow for preparing and using the stock solution.



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Caption: Inhibition of key signaling pathways by Lavendustin C.



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Caption: Workflow for preparing and using Lavendustin C stock solution.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Lavendustin C | CAS 125697-93-0 | Sun-shinechem [sun-shinechem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. Lavendustin C | EGFR inhibitor | Hello Bio [hellobio.com]
- 6. Lavendustin c | 125697-93-0 [sigmaaldrich.com]
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